

Topaz Particle Picking Refinement in RELION: A Technical Support Guide

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Compound of Interest

Compound Name: *Topaz*

Cat. No.: *B1169500*

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers refining particle picks generated by **Topaz** within the RELION software suite.

Frequently Asked Questions (FAQs)

Q1: My **Topaz** particle picks include a lot of noise, ice contamination, or aggregates. How can I improve the quality of my picks?

A1: The quality of **Topaz** particle picks is highly dependent on the initial training data. If your training set includes "junk" particles or areas of aggregation, **Topaz** will learn to identify these as features of interest.^[1]

- Troubleshooting Steps:
 - Curate Your Training Set: Manually inspect your initial particle picks used for training. Remove any particles that are clearly noise, on ice, or part of an aggregate. It's better to have a smaller, high-quality training set than a large, noisy one.
 - Re-train **Topaz**: After cleaning your initial picks, perform 2D classification in RELION. Select the best 2D class averages that clearly represent your particle from different views. Use the particles from these high-quality classes to retrain your **Topaz** model.^{[2][3]} This iterative process significantly improves picking accuracy.

- Adjust Picking Threshold: **Topaz** assigns a score to each picked particle, with higher scores indicating a higher probability of being a good particle.[\[1\]](#) You can adjust the selection threshold to be more stringent and exclude lower-scoring particles, which are more likely to be false positives.[\[4\]](#)

Q2: How do I import my particle coordinates from **Topaz** into RELION?

A2: RELION's "External" job type allows you to integrate **Topaz** for both training and picking. The output from a **Topaz** picking job within this framework will be a .star file containing the particle coordinates (e.g., cords_suffix_**topaz**picks.star).[\[5\]](#) This file can be directly used as input for the "Extract" job in RELION.

Q3: **Topaz** is picking particles that are too close together or overlapping. How can I prevent this?

A3: Overlapping picks can be an issue, especially in densely packed micrographs.

- Troubleshooting Steps:
 - Extraction Radius: During **Topaz** picking, the extraction radius parameter is crucial. This value should be set to the radius of the longest axis of your particle. This helps to prevent the selection of overlapping particles. For irregularly shaped particles that are densely packed, you might consider using the short axis radius.[\[1\]](#)
 - Particle Diameter in RELION Extraction: When you extract the particles in RELION, ensure the "Particle diameter" is set appropriately. While this doesn't directly affect the picking, it defines the box size around the picked coordinate, and an incorrectly large diameter can lead to overlapping boxes that include neighboring particles.[\[6\]](#)[\[7\]](#)

Q4: My **Topaz** job in RELION is running very slowly. What could be the cause?

A4: Slow performance is often related to the computational resources being used.

- Troubleshooting Steps:
 - GPU Configuration: Ensure that **Topaz** is correctly configured to use your GPU(s). If it's running on CPUs, the process will be significantly slower.[\[1\]](#) Check your RELION and

Topaz installation to confirm that CUDA and the GPU drivers are properly set up.

- Downsampling: For training and picking, downsampling the micrographs can significantly speed up the process. A downsampling factor of 4, 8, or even 16 can be used depending on the particle size and pixel size.[\[1\]](#)
- Number of Threads: In the "Running" tab of the RELION job, you can specify the number of threads to be used.[\[5\]](#)

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
High number of false positives (junk picks)	Poor quality training data.	Manually clean the training particle set. Retrain the Topaz model using particles from high-quality 2D classes. [1] [2] [3]
Picking threshold is too low.	Increase the selection threshold in the Topaz picking parameters to be more stringent. [1] [4] [5]	
Missing legitimate particle views	The initial training set was not representative of all particle orientations.	When manually picking or selecting 2D classes for training, ensure all known views are included. [1]
Topaz picks are off-center	The initial manual picks for training were not well-centered.	Re-pick the initial training set, ensuring that each particle is accurately centered. [1]
RELION job fails during Topaz execution	Incorrect path to the Topaz executable.	In the "Params" tab of the "External" job in RELION, ensure the topaz_path parameter is correctly set to your Topaz installation directory. [5]
Mismatched downscaling factor between training and picking.	The scalefactor used during picking should be the same as the one used for training the model. [5]	

Experimental Protocols

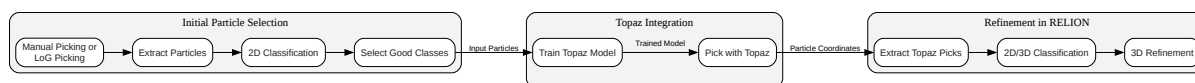
Protocol 1: Iterative Refinement of Topaz Picks in RELION

- Initial Particle Picking:

- Manually pick a few hundred particles from a representative subset of your micrographs in RELION.^[1] Alternatively, use a faster but less accurate method like Laplacian-of-Gaussian (LoG) picking to generate an initial set.^[8]
- Initial 2D Classification:
 - Extract the initial picks.
 - Perform 2D classification in RELION to sort the particles into different classes.
- Select High-Quality Classes:
 - Inspect the 2D class averages and select the classes that show clear, high-resolution features of your particle.
- Train **Topaz** Model:
 - In RELION, use the "External" job type.
 - Provide the script for **Topaz** training.
 - As input, provide the micrographs and the coordinates of the particles from the selected high-quality 2D classes.
 - Set the appropriate training parameters, such as the downscaling factor (scalefactor).^[5]
- Particle Picking with Trained Model:
 - Create a new "External" job in RELION for **Topaz** picking.
 - Use the trained model from the previous step.
 - Run the picking on your full micrograph dataset.
- Inspect and Refine Picks:
 - View the picked particles in RELION.

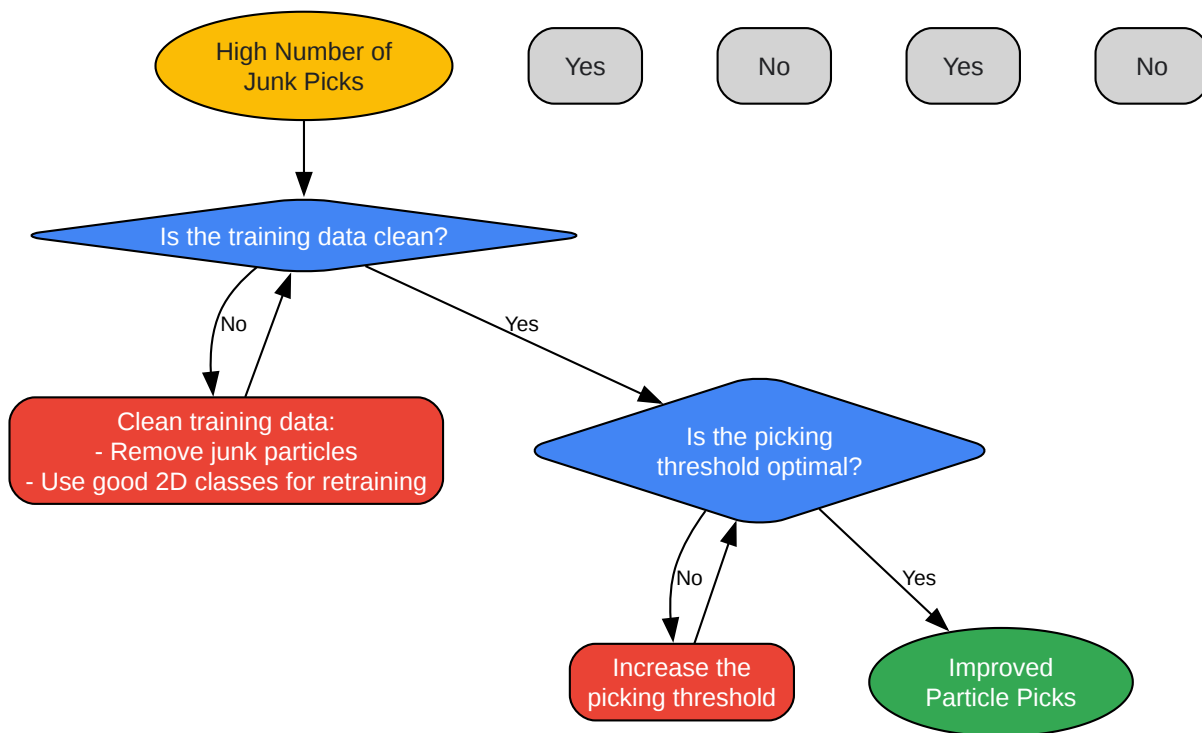
- If necessary, adjust the `select_threshold` parameter in the **Topaz** picking job and re-run the selection step to refine the number of picked particles.[5]
- Extract and Proceed:
 - Extract the final set of **Topaz**-picked particles for further processing (e.g., 2D/3D classification, refinement).

Visual Workflows



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Caption: Iterative workflow for refining particle picks using **Topaz** within RELION.



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Caption: Decision tree for troubleshooting excessive junk picks from **Topaz**.

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- To cite this document: BenchChem. [Topaz Particle Picking Refinement in RELION: A Technical Support Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169500#refining-particle-picks-from-topaz-in-relion]

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